

chemical reactions in gold cyanidation process

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Compound of Interest

Compound Name: Gold cyanide

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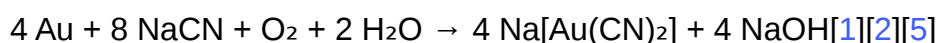
An In-depth Technical Guide on the Core Chemical Reactions in the Gold Cyanidation Process

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical reactions that underpin the gold cyanidation process. This hydrometallurgical technique remains the most prevalent method for extracting gold from low-grade ores.[1][2][3] The process relies on the ability of cyanide solutions to dissolve gold, forming a soluble gold-cyanide complex.[4] This guide details the core chemical principles, influential factors, quantitative data, and experimental protocols relevant to gold cyanidation.

Core Chemical Reactions

The dissolution of gold in a cyanide solution is an electrochemical process. The most widely accepted overall reaction is described by Elsner's Equation:



This equation illustrates that both cyanide ions (from a salt like sodium cyanide, NaCN) and an oxidizing agent, typically dissolved oxygen (O₂), are essential for the reaction to proceed.[6][7] In this reaction, gold is oxidized and then complexed by cyanide ions to form the soluble dicyanoaurate(I) complex ion, [Au(CN)₂]⁻. [2]

A crucial intermediate in this process is hydrogen peroxide (H₂O₂), as identified by Bodländer. The reaction can be broken down into two steps:

- $2 \text{ Au} + 4 \text{ NaCN} + \text{O}_2 + 2 \text{ H}_2\text{O} \rightarrow 2 \text{ Na}[\text{Au}(\text{CN})_2] + 2 \text{ NaOH} + \text{H}_2\text{O}_2$
- $2 \text{ Au} + 4 \text{ NaCN} + \text{H}_2\text{O}_2 \rightarrow 2 \text{ Na}[\text{Au}(\text{CN})_2] + 2 \text{ NaOH}$

The hydrogen peroxide formed can also oxidize additional gold or be consumed in side reactions, such as the oxidation of cyanide to cyanate.[\[8\]](#)[\[9\]](#)

Key Influential Factors

The efficiency of the gold cyanidation process is highly dependent on several key parameters:

Role of Dissolved Oxygen

Oxygen acts as the primary oxidizing agent, accepting electrons from the gold metal.[\[5\]](#)[\[10\]](#) A deficiency in dissolved oxygen will significantly slow down the leaching rate.[\[2\]](#) To ensure an adequate supply, air or pure oxygen gas is often purged through the ore slurry.[\[2\]](#) The optimal concentration of dissolved oxygen is generally considered to be between 8 and 10 ppm.[\[11\]](#)

Effect of pH

Maintaining an alkaline pH is critical for a safe and efficient cyanidation process. The optimal pH range is typically between 10 and 11.[\[11\]](#) This is primarily to prevent the formation of highly toxic and volatile hydrogen cyanide (HCN) gas, which occurs at lower pH levels.[\[12\]](#)[\[13\]](#) Lime (calcium hydroxide, $\text{Ca}(\text{OH})_2$) or soda (sodium hydroxide, NaOH) is commonly added to the solution to maintain the required alkalinity.[\[2\]](#)[\[12\]](#) However, excessively high pH, particularly above 12 with lime, can lead to the precipitation of calcium carbonate, which may passivate the gold surface and hinder dissolution.[\[14\]](#)

Cyanide Concentration

The concentration of free cyanide in the solution is another critical factor. While a higher concentration can increase the rate of gold dissolution, it also leads to higher operational costs and greater environmental risks.[\[13\]](#) The optimal cyanide concentration is typically in the range of 0.03% to 0.05% (300 to 500 ppm) NaCN .[\[15\]](#)

Influence of Other Minerals

Gold ores are rarely pure and often contain other minerals that can interfere with the cyanidation process by consuming cyanide or oxygen.

- **Copper Minerals:** Many copper minerals react readily with cyanide to form various copper-cyanide complexes, leading to significant cyanide consumption.[\[4\]](#)[\[16\]](#)
- **Iron Sulfide Minerals (Pyrite and Pyrrhotite):** These minerals can react with cyanide and oxygen, consuming both and potentially forming compounds that can passivate the gold surface.[\[17\]](#)
- **Arsenic and Antimony Minerals:** Minerals such as arsenopyrite, realgar, orpiment, and stibnite can consume both cyanide and oxygen, hindering gold dissolution.[\[16\]](#)[\[17\]](#)
- **Carbonaceous Materials:** Some ores contain carbonaceous materials that can adsorb the dissolved gold-cyanide complex, a phenomenon known as "preg-robbing."[\[5\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data related to the gold cyanidation process.

Parameter	Optimal Range/Value	Notes
pH	10 - 11	Maintained with lime or soda to prevent HCN formation. [11]
Dissolved Oxygen	8 - 10 ppm	Essential for the oxidation of gold. [11]
Sodium Cyanide (NaCN) Concentration	0.03% - 0.05% (300 - 500 ppm)	Balances dissolution rate with cost and environmental concerns. [15]
Gold Dissolution Rate	~0.2–0.5 μm per hour	Dependent on various factors including ore mineralogy and particle size. [3]

Kinetic Parameter	Value	Conditions
Reaction Order (with respect to Cyanide)	~2.7	At low cyanide concentrations. [8][9]
Limiting Reaction Rate (RAu(lim))	$7.3 \times 10^{-6} \text{ mol m}^{-2} \text{ s}^{-1}$	At higher cyanide concentrations, independent of cyanide concentration and stirring rate.[8][9]
Intrinsic Rate Constant (kAu)	$8.6 \times 10^{-6} \text{ mol m}^{-2} \text{ s}^{-1}$	Based on a surface chemical model.[8][9]

Experimental Protocols

Bottle Roll Leaching Test

This is a standard laboratory procedure to determine the amenability of a gold ore to cyanidation and to optimize leaching parameters.

Methodology:

- Ore Preparation: A representative ore sample is crushed and ground to a specific particle size (e.g., -150 μm).[18]
- Pulp Preparation: A known weight of the ground ore (e.g., 500-1000 g) is placed in a bottle, and a specific volume of water is added to achieve the desired pulp density.[9]
- pH Adjustment: The pH of the slurry is measured, and lime (CaO or $\text{Ca}(\text{OH})_2$) is added to raise the pH to the target level (typically >10.5).[8]
- Cyanide Addition: A calculated amount of sodium cyanide (NaCN) is added to achieve the desired initial concentration.
- Leaching: The bottle is sealed and placed on a set of rollers to ensure continuous agitation. A small hole in the lid or periodic opening allows for air ingress.[9]
- Sampling and Analysis: At predetermined time intervals (e.g., 2, 4, 8, 24, 48, 72 hours), the rollers are stopped, and a sample of the pregnant solution is withdrawn.[9] The solution is

analyzed for dissolved gold content (typically by Atomic Absorption Spectrometry - AAS) and free cyanide concentration (by titration).

- **Data Analysis:** The gold extraction percentage is calculated at each time point to determine the leaching kinetics and the final gold recovery. Cyanide consumption is also calculated.

Determination of Free Cyanide by Titration

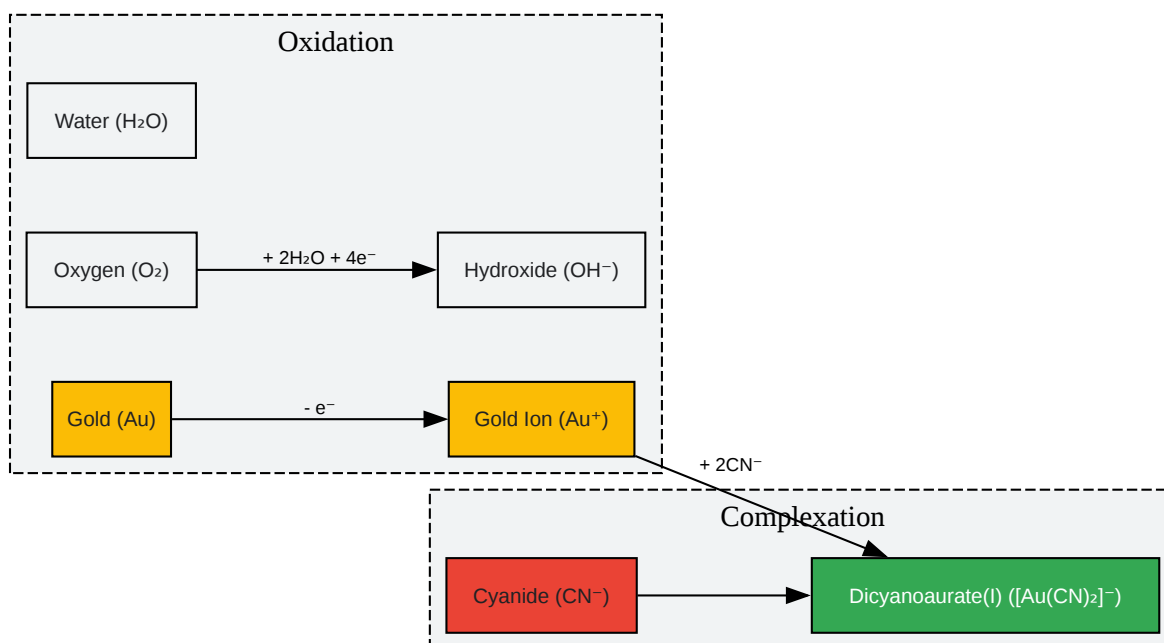
This method is used to measure the concentration of free cyanide in the leaching solution.

Methodology:

- **Sample Preparation:** A known volume of the clear pregnant solution (filtered if necessary) is taken.
- **Indicator Addition:** A few drops of a potassium iodide (KI) solution are added as an indicator. [\[3\]](#)
- **Titration:** The solution is titrated with a standard solution of silver nitrate (AgNO_3).
- **Endpoint Determination:** The endpoint is reached when a faint permanent turbidity (due to the formation of silver iodide) appears. [\[3\]](#)
- **Calculation:** The concentration of free cyanide is calculated based on the volume of silver nitrate solution used.

Visualizations

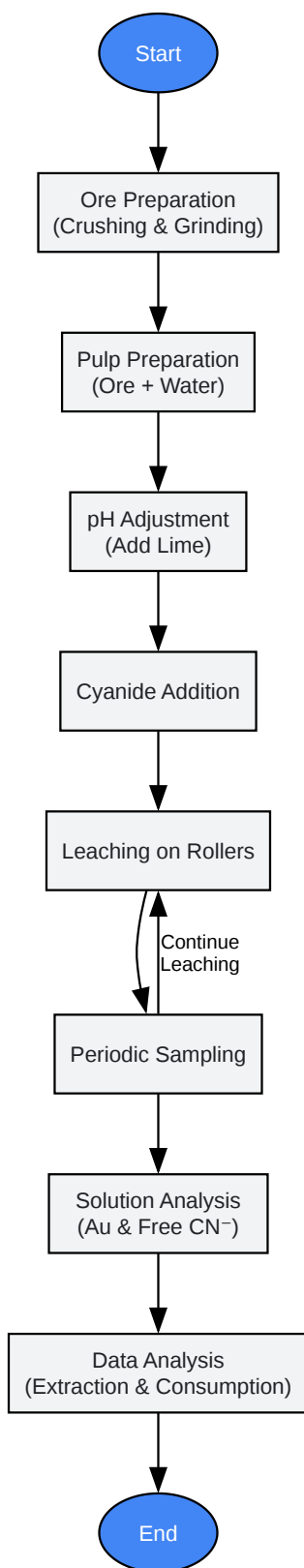
Gold Cyanidation Chemical Pathway



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Caption: Electrochemical pathway of gold cyanidation.

Experimental Workflow for Bottle Roll Test



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Caption: Workflow for a laboratory bottle roll cyanidation test.

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